

Cholestenone-13C: A Technical Guide to its Role in Metabolic Research

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Compound of Interest

Compound Name: Cholestenone-13C

Cat. No.: B1436304

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cholestenone-13C is a stable isotope-labeled form of cholestenone (specifically, cholest-4-en-3-one), a pivotal intermediate in cholesterol metabolism. The incorporation of a carbon-13 (^{13}C) isotope provides a non-radioactive tracer that enables researchers to meticulously track the metabolic fate of cholestenone in various biological systems. This technical guide provides an in-depth overview of **Cholestenone-13C**, its role in metabolic research, detailed experimental protocols, and the signaling pathways it helps to elucidate.

The Role of Cholestenone-13C in Metabolic Research

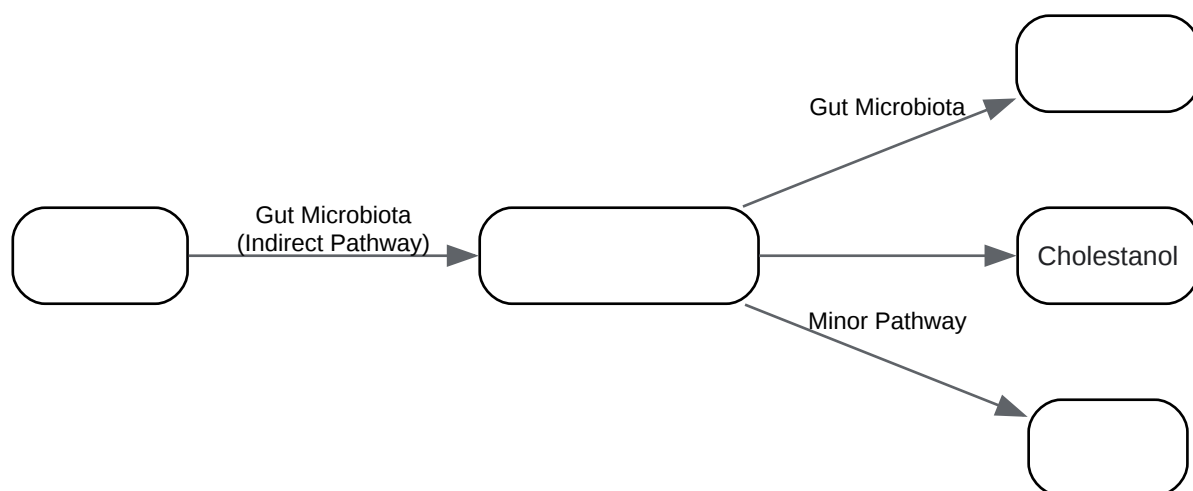
Cholestenone-13C serves as a powerful tool for metabolic flux analysis, allowing for the quantitative investigation of pathways involved in steroid metabolism. Its primary application lies in tracing the conversion of cholestenone to its downstream metabolites, most notably cholestanol and coprostanol. This is of particular interest in studies related to gut microbiota, as these microorganisms are primarily responsible for this transformation. By using **Cholestenone-13C**, researchers can gain insights into:

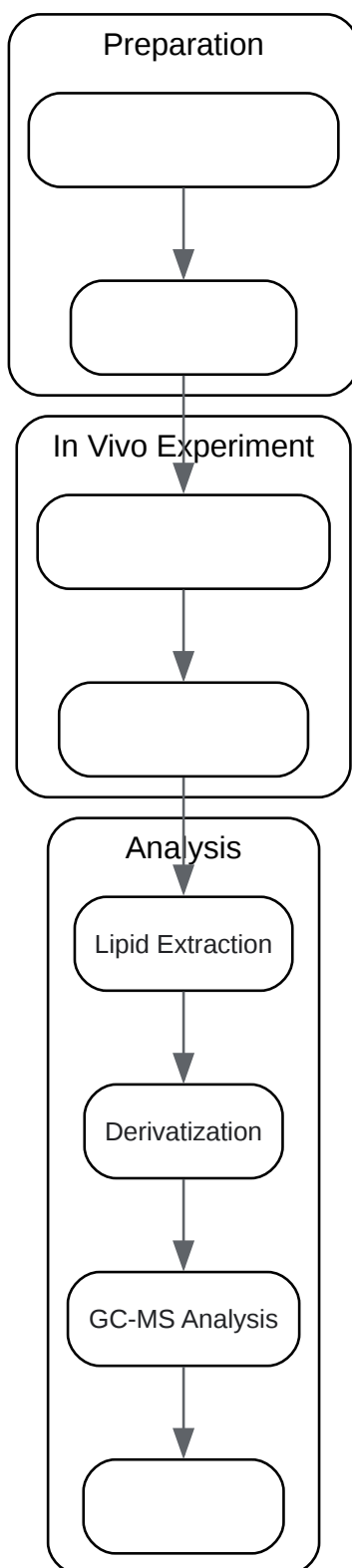
- **Gut Microbiota Activity:** Quantifying the conversion of **Cholestenone-13C** to labeled coprostanol provides a direct measure of the metabolic activity of specific gut bacteria.

- **Cholesterol Homeostasis:** Understanding the pathways of cholesterol excretion and metabolism is crucial for research into cardiovascular diseases. Cholestenone is a key intermediate in the pathway that converts cholesterol to non-absorbable coprostanol, which is then excreted.
- **Disease Pathogenesis:** Dysregulation of cholestenone and cholestanol metabolism has been implicated in certain metabolic disorders. **Cholestenone-13C** can be used to study the enzymatic and microbial dysfunctions associated with these conditions.

Key Metabolic Pathways

Cholestenone is a central node in several metabolic pathways. The following diagram illustrates the primary conversion pathways of cholesterol and cholestenone.





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